

Proper Disposal of 3-Methyl-3-oxetanemethanol: A Step-by-Step Guide

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Compound of Interest

Compound Name: 3-Methyl-3-oxetanemethanol

Cat. No.: B150462

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Ensuring the safe and environmentally responsible disposal of **3-Methyl-3-oxetanemethanol** is critical for laboratory safety and regulatory compliance. This guide provides essential information for researchers, scientists, and drug development professionals on the proper handling and disposal procedures for this chemical.

Immediate Safety and Handling

Before initiating any disposal procedures, it is imperative to handle **3-Methyl-3-oxetanemethanol** with appropriate safety measures. This chemical is considered hazardous, and proper personal protective equipment (PPE) is required.

Key Hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.^[1]
- Causes skin and serious eye irritation.^[1]
- May cause an allergic skin reaction.^[1]

Required Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.^[1]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.^[1]

- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[1]

Spill Management

In the event of a spill, immediate action is necessary to contain the substance and prevent environmental contamination.

- Ensure Adequate Ventilation: Work in a well-ventilated area to avoid inhalation of vapors.[1]
[2]
- Absorb Spill: Soak up the spill with an inert absorbent material such as sand, earth, or vermiculite.[1]
- Collect Waste: Place the absorbed material into a suitable, closed container for disposal.[1]
- Prevent Environmental Release: Do not allow the product to enter drains or waterways.[1][2]
Discharge into the environment must be avoided.[2]

Disposal Procedures

The primary method for the disposal of **3-Methyl-3-oxetanemethanol** is through an approved waste disposal plant.[1][3] It is crucial to adhere to all local, regional, and national hazardous waste regulations.[1]

Step-by-Step Disposal Plan:

- Containerize Waste: Collect all waste containing **3-Methyl-3-oxetanemethanol**, including contaminated absorbent materials, in a suitable, closed, and clearly labeled container.[1]
- Labeling: The container must be labeled as "Hazardous Waste" and include the chemical name "**3-Methyl-3-oxetanemethanol**" and CAS number "3143-02-0".
- Contact Waste Disposal Service: Arrange for collection by a licensed hazardous waste disposal company. Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.

- **Regulatory Compliance:** Ensure that the disposal method complies with all applicable laws and regulations.^[3] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.^[1]

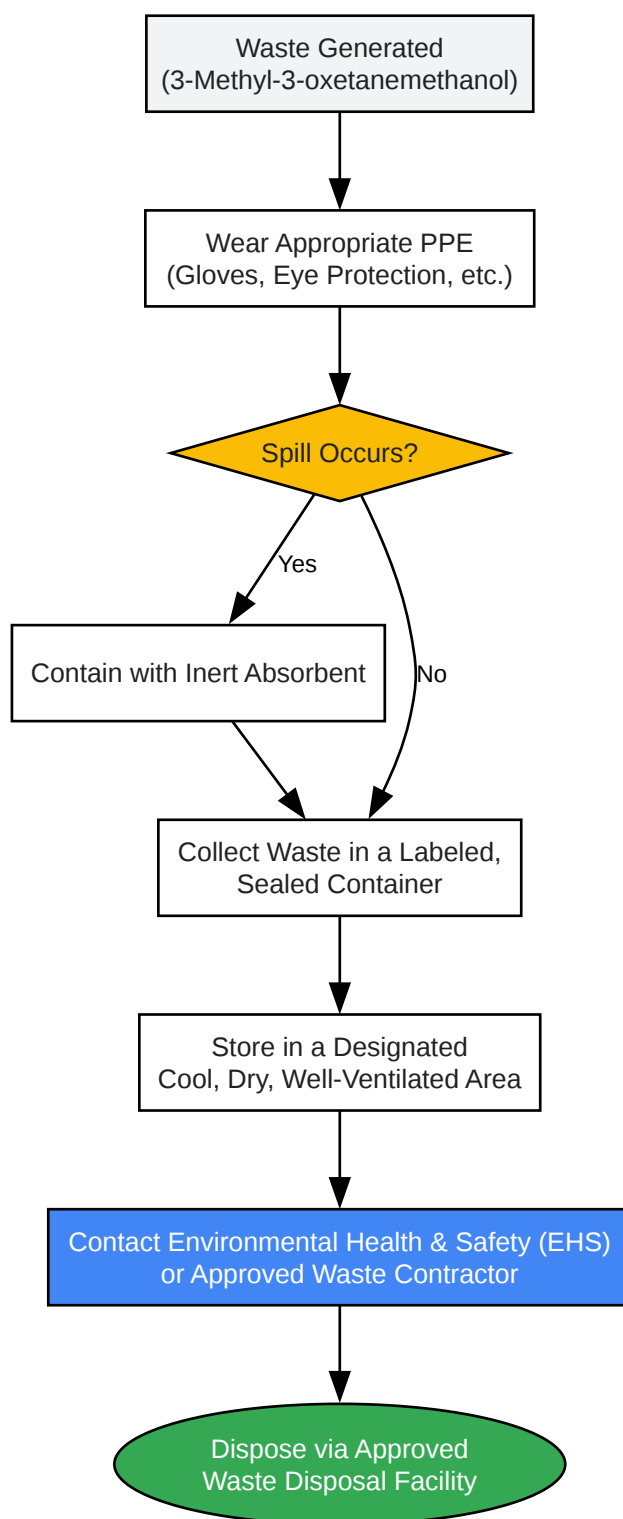
Quantitative Data for Handling and Storage

The following table summarizes key quantitative data for **3-Methyl-3-oxetanemethanol**, which is essential for safe handling and storage prior to disposal.

Property	Value	Source
CAS Number	3143-02-0	^[1] ^[4] ^[5]
Molecular Formula	C5H10O2	^[4]
Molecular Weight	102.13 g/mol	^[4]
Appearance	Clear colorless liquid	^[4]
Density	1.024 g/mL	^[4]
Boiling Point	79 - 80 °C / 40 mmHg	^[4]
Flash Point	97 °C (206.6 °F) - closed cup	^[5]
Storage Temperature	0 - 8 °C (Refrigerated)	^[1] ^[4]
Water Hazard Class (WGK)	WGK 3	^[5]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and steps for the proper disposal of **3-Methyl-3-oxetanemethanol**.



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Caption: Disposal workflow for **3-Methyl-3-oxetanemethanol**.

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